

An In-depth Technical Guide to Trioctylsilane: Properties, Reactivity, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Trioctylsilane*

CAS No.: *18765-09-8*

Cat. No.: *B103675*

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For Researchers, Scientists, and Drug Development Professionals

Foreword: Unveiling the Potential of a Long-Chain Silane

In the vast landscape of organosilicon chemistry, **trioctylsilane** emerges as a compound of significant interest, distinguished by its long alkyl chains that impart unique physical and chemical properties. While its shorter-chain cousin, triethylsilane, has been extensively studied and utilized, **trioctylsilane** offers a distinct reactivity profile and enhanced hydrophobicity, opening new avenues for innovation in organic synthesis, materials science, and drug delivery. This guide, designed for the discerning researcher, aims to provide a comprehensive technical overview of **trioctylsilane**, moving beyond a simple recitation of facts to an in-depth exploration of its core chemical principles and practical applications. As a senior application scientist, the goal is to not only present established knowledge but also to illuminate the causality behind its behavior, empowering you to harness its full potential in your research endeavors.

Section 1: Core Chemical and Physical Characteristics

Trioctylsilane, with the chemical formula $[\text{CH}_3(\text{CH}_2)_7]_3\text{SiH}$, is a sterically hindered trialkylsilane. The presence of three n-octyl chains attached to the silicon atom profoundly influences its physical state, solubility, and reactivity.

Physical Properties

The long, nonpolar alkyl chains dominate the physical characteristics of **trioctylsilane**, rendering it a viscous, oily liquid at room temperature with low volatility. A summary of its key physical properties is presented in the table below.

Property	Value	Source
Molecular Formula	$\text{C}_{24}\text{H}_{52}\text{Si}$	
Molecular Weight	368.76 g/mol	
CAS Number	18765-09-8	
Appearance	Colorless liquid	
Boiling Point	163-165 °C at 0.15 mmHg	
Density	0.821 g/mL at 25 °C	
Refractive Index (n _{20/D})	1.454	
Solubility	Soluble in nonpolar organic solvents (e.g., hexane, toluene, diethyl ether). Insoluble in water.	Inferred from the properties of similar long-chain silanes.

Spectroscopic Signature

While a comprehensive public database of the spectra for **trioctylsilane** is not readily available, its spectroscopic characteristics can be predicted based on its structure and comparison with analogous compounds.

- ^1H NMR: The proton NMR spectrum is expected to be dominated by signals from the three octyl chains. A triplet corresponding to the terminal methyl (CH_3) protons would appear at approximately 0.9 ppm. A complex multiplet for the numerous methylene (CH_2) protons would be observed in the range of 1.2-1.4 ppm. The protons of the methylene group alpha to the silicon atom would likely appear as a multiplet around 0.5-1.0 ppm. The Si-H proton, a key feature, would present as a singlet or a multiplet (depending on coupling to other nuclei) in the region of 3.5-4.5 ppm.
- ^{13}C NMR: The carbon NMR spectrum would show a series of peaks corresponding to the eight distinct carbon environments in the octyl chains. The terminal methyl carbon would resonate at approximately 14 ppm, while the other methylene carbons would appear in the 22-33 ppm range. The carbon alpha to the silicon atom would be found further upfield, typically between 10 and 20 ppm.
- ^{29}Si NMR: The silicon-29 NMR spectrum is a powerful tool for characterizing organosilanes. For **trioctylsilane**, a single resonance is expected, and its chemical shift would provide information about the electronic environment of the silicon atom.
- FT-IR: The infrared spectrum of **trioctylsilane** will be characterized by strong C-H stretching vibrations from the alkyl chains in the $2850\text{-}2960\text{ cm}^{-1}$ region. A crucial and readily identifiable peak is the Si-H stretching vibration, which typically appears as a sharp, strong band in the range of $2100\text{-}2200\text{ cm}^{-1}$. The presence of this band is a definitive indicator of the Si-H functionality.
- Mass Spectrometry: The electron ionization mass spectrum of **trioctylsilane** would likely show a molecular ion peak (M^+) at m/z 368. Fragmentation would involve the loss of one or more octyl chains, leading to characteristic peaks at $\text{M}-113$, $\text{M}-226$, and other smaller fragments.

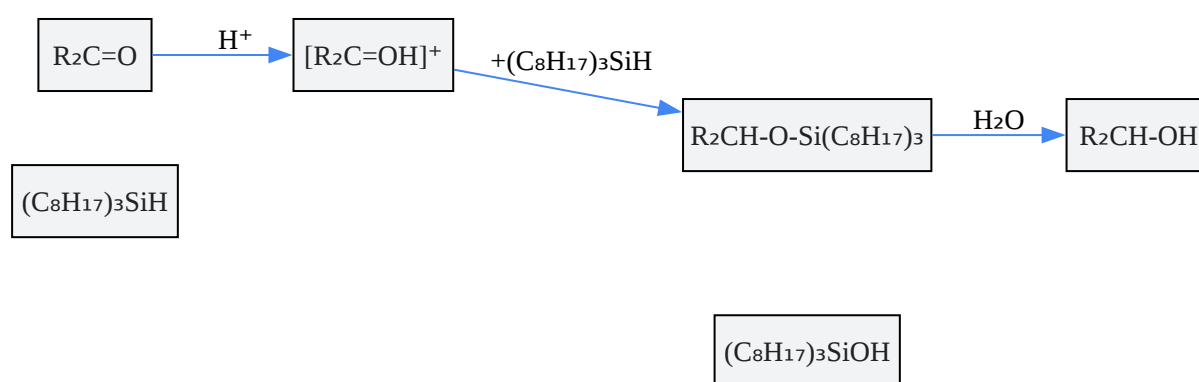
Section 2: The Reactivity Landscape of Trioctylsilane

The reactivity of **trioctylsilane** is centered around the Si-H bond, which can act as a source of a hydride anion (H^-), a hydrogen radical ($\text{H}\cdot$), or undergo insertion reactions. The bulky octyl groups, however, introduce significant steric hindrance, which modulates its reactivity compared to less hindered silanes.

A Milder Reducing Agent

Trioctylsilane is a mild and selective reducing agent, a property attributed to the steric bulk of the three octyl chains. This steric hindrance makes the silicon center less accessible, tempering the hydridic character of the Si-H bond. In contrast to the more reactive triethylsilane, **trioctylsilane** is preferred in syntheses where high selectivity is paramount, minimizing unwanted side reactions in complex molecules.

The general mechanism for the reduction of a carbonyl group, for instance, often proceeds via an acid-catalyzed ionic hydrogenation pathway.

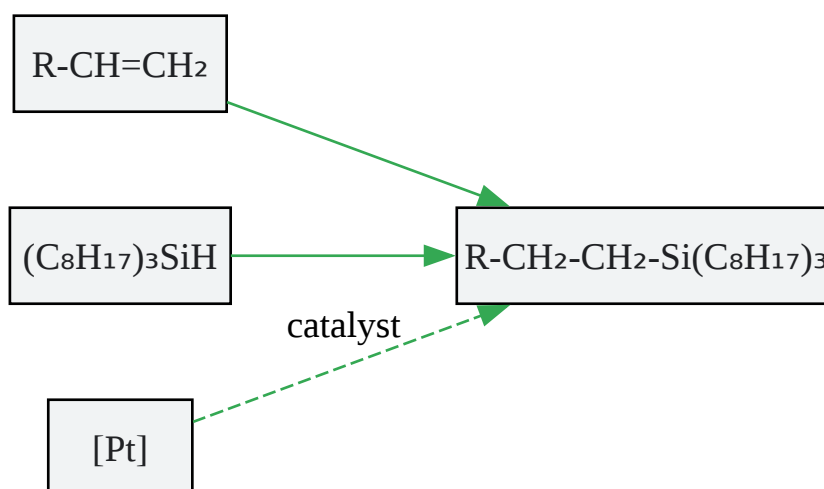


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Caption: Ionic hydrogenation of a carbonyl with **trioctylsilane**.

Hydrosilylation Reactions

Hydrosilylation, the addition of a Si-H bond across a multiple bond (e.g., C=C or C≡C), is a cornerstone of organosilicon chemistry. **Trioctylsilane** can participate in these reactions, typically catalyzed by transition metals like platinum or rhodium, to form new carbon-silicon bonds.^[1] The steric bulk of the octyl groups can influence the regioselectivity of the addition.



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Sources

- 1. Triethylsilane (TES) [[organic-chemistry.org](https://www.organic-chemistry.org)]
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